

An In-depth Technical Guide to the Safety and Handling of 2-Bromopentanal

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Compound of Interest

Compound Name: 2-Bromopentanal

Cat. No.: B14693537

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Disclaimer: A comprehensive Safety Data Sheet (SDS) for **2-Bromopentanal** (CAS No. 35066-19-4) is not readily available in public databases. The following guide has been compiled using information on structurally similar compounds, such as other alpha-bromo aldehydes, and general knowledge of reactive aldehydes. This information should be used as a guideline for experienced researchers and professionals. A thorough risk assessment should be conducted before handling this chemical.

Introduction

2-Bromopentanal, also known as α -bromovaleraldehyde, is a halogenated aldehyde.^[1] The presence of both an aldehyde functional group and a bromine atom at the alpha position suggests high reactivity and potential toxicity. Aldehydes as a class are known for their toxic effects, and halogenation can further modify a compound's chemical and toxicological properties.^{[2][3]} This guide provides a detailed overview of the presumed safety and handling precautions for **2-bromopentanal**, based on available data for related compounds and general principles of chemical safety for reactive aldehydes.

Chemical and Physical Properties

Limited experimental data is available for **2-bromopentanal**. The following table summarizes its computed properties from PubChem.

Property	Value	Source
Molecular Formula	C5H9BrO	PubChem[1][4]
Molecular Weight	165.03 g/mol	PubChem[1][4]
IUPAC Name	2-bromopentanal	PubChem[1]
CAS Number	35066-19-4	PubChem[1]
Synonyms	a-bromoaleraldehyde	PubChem[1]

Hazard Identification and Classification

While specific GHS classification for **2-bromopentanal** is not available, based on the known hazards of other short-chain aldehydes and halogenated compounds, it is prudent to assume it is a hazardous substance. The following table provides a potential hazard classification.

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Acute Toxicity (Oral, Dermal, Inhalation)	 Corrosion		

DangerH301: Toxic if swallowed. H311: Toxic in contact with skin. H331: Toxic if inhaled. Skin Corrosion/Irritation  DangerH314: Causes severe skin burns and eye damage. [5]Serious Eye Damage/Eye Irritation  DangerH318: Causes serious eye damage. Respiratory Sensitization  DangerH334: May cause allergy or asthma symptoms or breathing difficulties if inhaled.

Note: This classification is presumptive and based on the hazards of similar chemicals.

Toxicological Information

Detailed toxicological studies on **2-bromopentanal** are not publicly available. However, aldehydes are generally reactive electrophiles that can be toxic. Their toxicity is often mediated by their ability to form adducts with biological nucleophiles like proteins and DNA.[2][6] Short-chain aldehydes can be irritants and sensitizers.

Due to the lack of specific data for **2-bromopentanal**, no experimental protocols for toxicological studies can be provided.

Safe Handling and Storage

Given the anticipated reactivity of **2-bromopentanal**, stringent safety measures should be implemented during its handling and storage.

A multi-layered approach to PPE is critical to mitigate risks.

Protection Type	Recommended Equipment	Rationale
Eye & Face Protection	Chemical safety goggles and a face shield.	Protects against splashes and vapors that can cause severe eye damage. [7]
Hand Protection	Butyl rubber or nitrile gloves (double-gloving recommended).	Provides protection against aldehydes and halogenated hydrocarbons. [7]
Body Protection	Flame-resistant lab coat worn over long-sleeved clothing and long pants. A chemically resistant apron is also recommended.	Minimizes skin contact and protects from splashes.
Respiratory Protection	A NIOSH-approved air-purifying respirator with organic vapor cartridges or a supplied-air respirator.	Essential for preventing inhalation of harmful and potentially sensitizing vapors. [7]

- Ventilation: All handling of **2-bromopentanal** must be conducted in a certified chemical fume hood to minimize inhalation exposure.
- Emergency Equipment: An eyewash station and safety shower must be readily accessible in the immediate work area.
- Store in a cool, dry, well-ventilated area away from heat, sparks, and open flames.

- Keep containers tightly closed and store under an inert atmosphere (e.g., argon or nitrogen) to prevent oxidation or polymerization.
- Store separately from incompatible materials such as strong oxidizing agents, strong bases, acids, and amines.

First Aid Measures

In the event of exposure, immediate action is crucial.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[5]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[5]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[8]

Accidental Release and Disposal

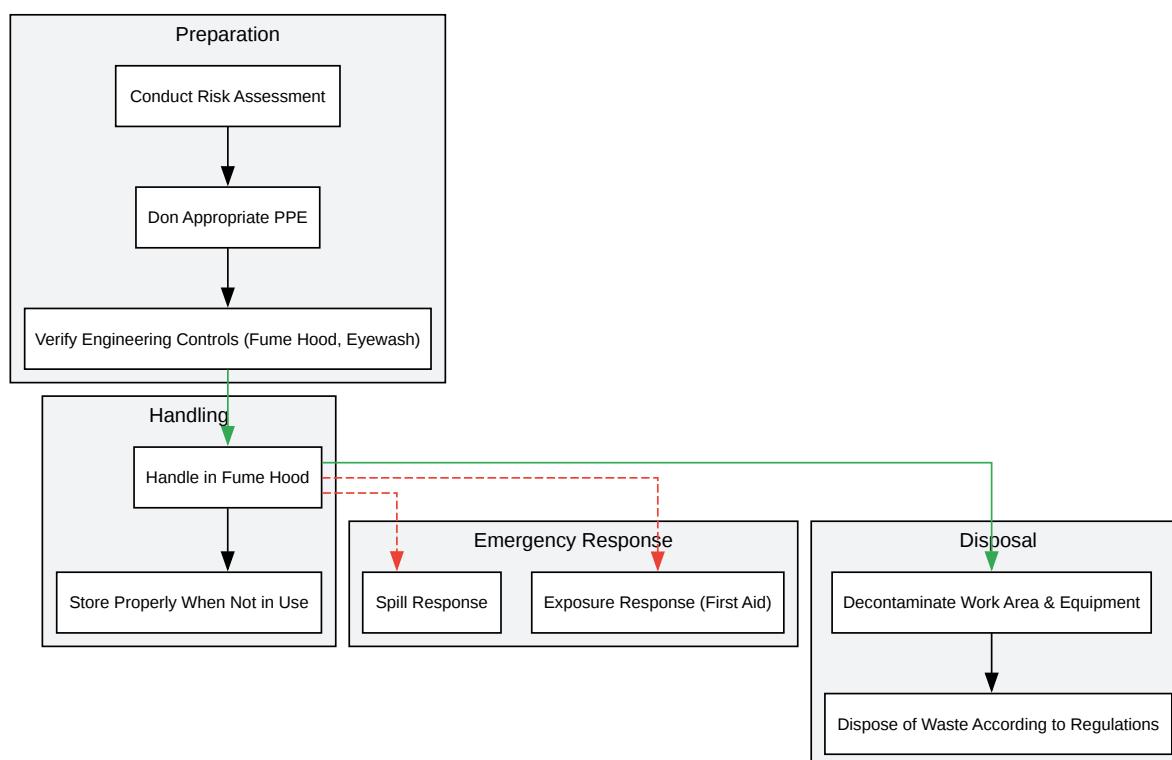
- Spill: In case of a spill, evacuate the area and ensure adequate ventilation. Remove all sources of ignition. Wear appropriate PPE. Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a sealed container for disposal.

- Disposal: Dispose of waste in accordance with all applicable federal, state, and local regulations. Do not allow it to enter drains or waterways.

Visualized Workflow for Safe Handling

The following diagram illustrates a logical workflow for the safe handling of a reactive aldehyde like **2-bromopentanal**.

Safe Handling Workflow for Reactive Aldehydes



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